

Thermodynamic Properties of HCFC-121a: A Technical Guide

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Compound of Interest

Compound Name: 1,1,1,2-Tetrachloro-2-fluoroethane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of 1,1,2,2-tetrachloro-1-fluoroethane, commonly known as HCFC-121a. This substance, with the chemical formula C_2HCl_4F , is a hydrochlorofluorocarbon (HCFC) that has been of interest in various industrial applications.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the physicochemical characteristics of halogenated hydrocarbons.

Core Thermodynamic Properties

A comprehensive and critically evaluated collection of thermophysical property data for HCFC-121a is available through the National Institute of Standards and Technology (NIST) / TRC Web Thermo Tables (WTT).^[3] These tables provide data generated through dynamic data analysis and represent the most reliable source for the thermodynamic properties of this compound.^[3] While direct access to the complete dataset requires a subscription, the availability of such data is crucial for any in-depth research or modeling.^{[1][3]}

The following tables summarize the types of quantitative data available for HCFC-121a, which are essential for understanding its behavior under various thermodynamic conditions.

General and Critical Properties

Property	Symbol	Value/Availability
Chemical Formula	-	C ₂ HCl ₄ F[1]
Molecular Weight	MW	185.840 g/mol [1]
CAS Registry Number	-	354-14-3[1]
Normal Boiling Point	T _b	389.7 K[1]
Critical Temperature	T _c	Critically evaluated data available from NIST/TRC WTT[3]
Critical Pressure	P _c	Critically evaluated data available from NIST/TRC WTT[3]
Critical Density	ρ _c	Critically evaluated data available from NIST/TRC WTT[3]

Temperature and Pressure Dependent Properties

Property	Conditions	Data Availability
Vapor Pressure	As a function of Temperature (190 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Density (Liquid)	In equilibrium with Gas, as a function of Temperature (190 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Density (Gas)	As a function of Temperature (249.032 K to 602.014 K) and Pressure (0.0006 kPa to 620.612 kPa)	Critically evaluated data available from NIST/TRC WTT[3]
Enthalpy of Vaporization	As a function of Temperature (255 K to 614 K)	Critically evaluated data available from NIST/TRC WTT[3]
Heat Capacity (Liquid)	At saturation pressure, as a function of Temperature (250 K to 600 K)	Critically evaluated data available from NIST/TRC WTT[3]
Heat Capacity (Ideal Gas)	At constant pressure, as a function of Temperature (50 K to 1500 K)	Critically evaluated data available from NIST/TRC WTT[3]
Enthalpy (Liquid & Ideal Gas)	As a function of Temperature	Critically evaluated data available from NIST/TRC WTT[3]
Entropy (Liquid & Ideal Gas)	As a function of Temperature and Pressure	Critically evaluated data available from NIST/TRC WTT[3]

Experimental Protocols for Thermodynamic Property Measurement

The determination of the thermodynamic properties of refrigerants like HCFC-121a involves a suite of precise experimental techniques. The following sections detail the methodologies for

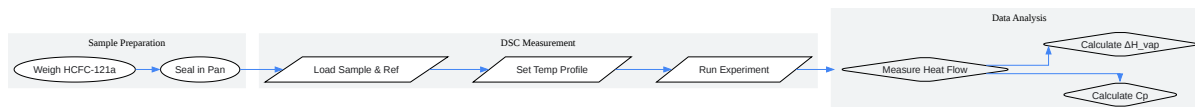
key experiments.

Calorimetry for Enthalpy and Heat Capacity Measurement

Calorimetry is a fundamental experimental technique used to measure heat changes in a system, which is essential for determining properties like enthalpy of vaporization and specific heat capacity.

Protocol for Differential Scanning Calorimetry (DSC):

- **Sample Preparation:** A precisely weighed sample of liquid HCFC-121a is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, including heating and cooling ramps and isothermal segments.
- **Measurement:** As the temperature of the cell is changed, the differential heat flow to the sample and reference pans is measured.
- **Data Analysis:**
 - **Heat Capacity:** The difference in heat flow required to change the temperature of the sample and the reference is used to calculate the specific heat capacity of the HCFC-121a at different temperatures.
 - **Enthalpy of Vaporization:** During the boiling of the liquid, a large endothermic peak is observed. The area under this peak is integrated to determine the enthalpy of vaporization.



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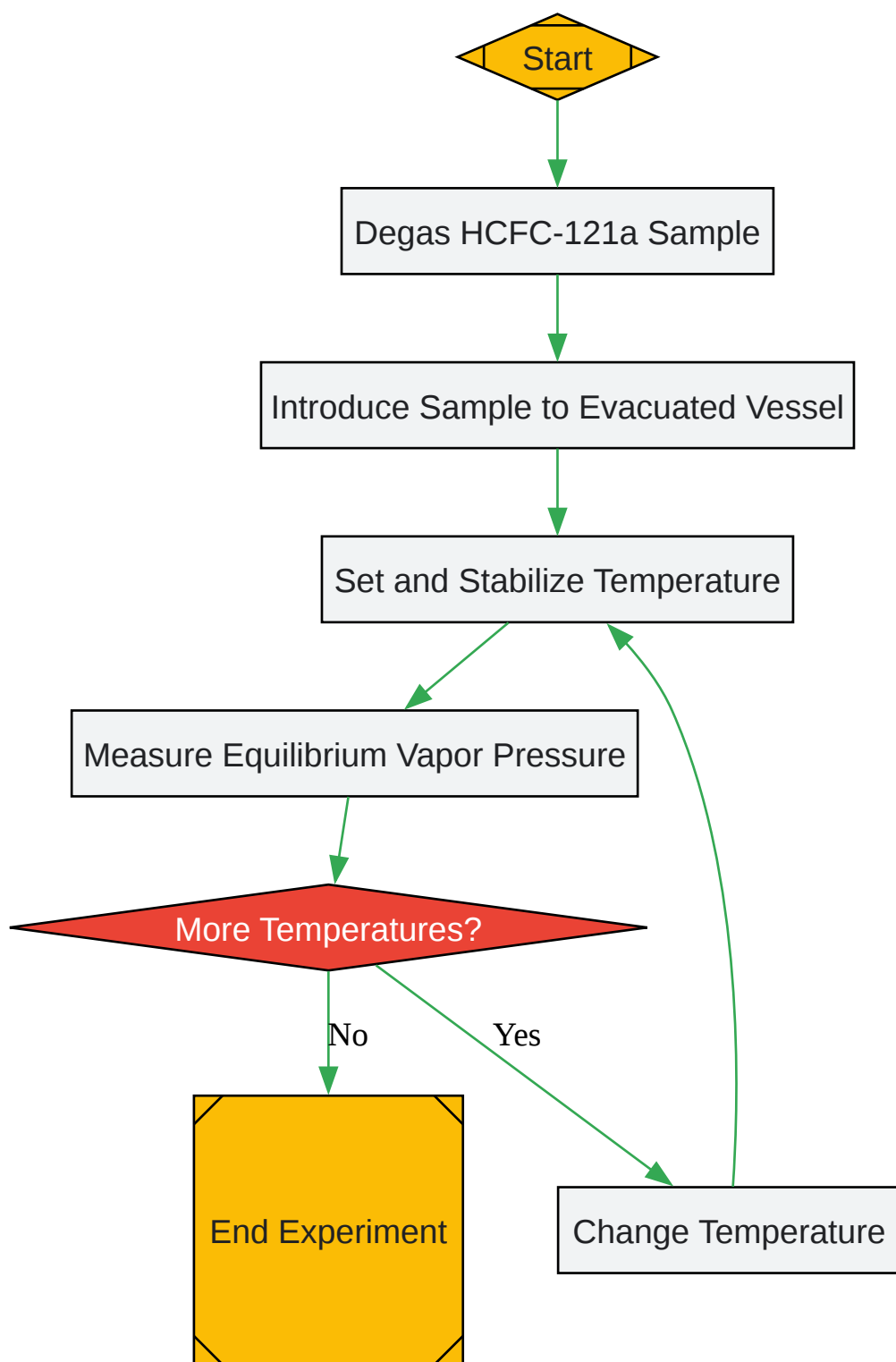
Workflow for Calorimetric Measurement of Thermodynamic Properties.

Vapor Pressure Measurement

The relationship between the temperature and the pressure at which a substance boils is a critical thermodynamic property.

Protocol for Static Vapor Pressure Measurement:

- **Apparatus:** A thermostatically controlled vessel equipped with a pressure transducer and a temperature sensor is used.
- **Sample Introduction:** A degassed sample of HCFC-121a is introduced into the evacuated vessel.
- **Equilibrium:** The vessel is maintained at a constant temperature until the pressure reading stabilizes, indicating that vapor-liquid equilibrium has been reached.
- **Data Collection:** The temperature and pressure are recorded.
- **Temperature Variation:** The temperature of the vessel is incrementally changed, and the corresponding equilibrium vapor pressure is measured at each new temperature.



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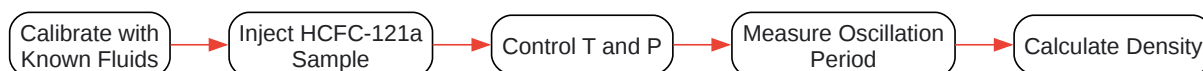
Experimental Workflow for Vapor Pressure Measurement.

Density Measurement

The density of both the liquid and vapor phases of HCFC-121a is crucial for many engineering calculations.

Protocol for Vibrating Tube Densitometer:

- **Calibration:** The instrument is calibrated using fluids of known density, such as dry air and distilled water, at various temperatures and pressures.
- **Sample Injection:** A sample of HCFC-121a is injected into the oscillating U-tube of the densitometer.
- **Measurement:** The instrument measures the period of oscillation of the U-tube containing the sample. This period is directly related to the density of the fluid.
- **Temperature and Pressure Control:** The temperature and pressure of the sample within the U-tube are precisely controlled and recorded.
- **Data Acquisition:** Density measurements are taken across a range of temperatures and pressures to characterize the fluid's behavior.



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Workflow for Density Measurement using a Vibrating Tube Densitometer.

Conclusion

This technical guide has summarized the key thermodynamic properties of HCFC-121a and detailed the experimental protocols for their determination. The availability of critically evaluated data from the NIST/TRC Web Thermo Tables provides a solid foundation for any scientific or engineering work involving this compound. The experimental workflows presented herein offer a practical guide for the measurement of these essential properties. For professionals in research and development, a thorough understanding of these thermodynamic characteristics is indispensable for accurate modeling, process design, and safety analysis.

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